

An In-depth Technical Guide to the Health and Safety of o-Isopropenyltoluene

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Compound of Interest

Compound Name: o-Isopropenyltoluene

Cat. No.: B1582527

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations for **o-isopropenyltoluene** (CAS RN: 7399-49-7), an aromatic hydrocarbon utilized in organic synthesis and as an intermediate in the production of various chemicals, including polymers and resins.[1] Given its classification as a flammable liquid and potential irritant, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory and workplace safety. This document synthesizes critical data from safety data sheets, toxicological databases, and regulatory guidelines to provide a holistic view of safe handling, storage, and emergency procedures.

Chemical and Physical Properties: The Foundation of Hazard Assessment

Understanding the intrinsic properties of a chemical is the first step in a robust safety assessment. **o-Isopropenyltoluene** is a colorless to pale yellow liquid with a characteristic aromatic odor.[1] Its key physical and chemical properties are summarized in the table below. The data presented is a compilation from various sources and may include information on its isomers (m- and p-isopropenyltoluene) where specific data for the ortho-isomer is not available.

Property	Value	Source(s)
Chemical Formula	C ₁₀ H ₁₂	[1][2][3]
Molecular Weight	132.20 g/mol	[4]
CAS Number	7399-49-7	[1][2][3][4]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Aromatic	[1]
Boiling Point	Approximately 176 - 178 °C (349 - 352 °F)	
Flash Point	Approximately 52 °C (126 °F) (closed cup)	
Solubility	Insoluble in water; soluble in organic solvents	[1]
Vapor Pressure	3.6 hPa at 25 °C (77 °F) (for p-Cymene)	
Vapor Density	Heavier than air	

The relatively low flash point indicates that **o-isopropenyltoluene** is a flammable liquid, capable of forming ignitable vapor-air mixtures at moderately elevated temperatures. Its insolubility in water and the fact that its vapor is heavier than air are critical considerations for spill response and ventilation requirements.

Hazard Identification and GHS Classification

o-Isopropenyltoluene is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) based on its potential health and physical hazards. The primary hazards are flammability and irritation.[4]

GHS Classification:[4]

- Flammable Liquids: Category 3 (H226: Flammable liquid and vapor)

- Skin Corrosion/Irritation: Category 2 (H315: Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2A (H319: Causes serious eye irritation)

Signal Word: Warning[4]

Hazard Statements:[4]

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Some sources also indicate potential for aspiration toxicity and reproductive toxicity, particularly for related isomers like p-cymene. Therefore, a cautious approach assuming these potential hazards is warranted.

Toxicological Profile: Understanding Health Effects

While specific toxicological data for **o-isopropenyltoluene** is limited, information from its isomers and related aromatic hydrocarbons provides valuable insights into its potential health effects.

Routes of Exposure and Acute Effects

- Inhalation: Inhalation of vapors can irritate the nose and throat, causing coughing and wheezing.[5] High concentrations may lead to central nervous system (CNS) depression, with symptoms such as headache, dizziness, lightheadedness, and nausea.[5][6]
- Skin Contact: Direct contact can cause skin irritation, characterized by redness and a burning sensation.[5] Prolonged or repeated contact may lead to dermatitis.[7] The substance can be absorbed through the skin.[5]
- Eye Contact: Vapors and direct contact can cause serious eye irritation.[4]
- Ingestion: Ingestion may cause gastrointestinal irritation. A significant concern is aspiration (breathing of the substance into the lungs), which can occur during ingestion or vomiting and

may lead to serious lung damage.[6]

Chronic Effects

Prolonged or repeated exposure to aromatic hydrocarbons can lead to more severe health issues. For related compounds like toluene, chronic exposure has been associated with neurobehavioral effects.[8] There is also a potential for skin sensitization, where repeated exposure can lead to an allergic skin reaction.[5] Carcinogenicity data for **o-isopropenyltoluene** is not readily available, and it is not currently classified as a carcinogen by major regulatory bodies.[9]

Occupational Exposure Limits: A Guideline for Safe Air Quality

Specific Occupational Exposure Limits (OELs) for **o-isopropenyltoluene** have not been established by major regulatory agencies like OSHA or ACGIH. In the absence of a specific OEL, it is prudent to adhere to the limits for related aromatic hydrocarbons or general guidelines for hydrocarbon solvent mixtures. For example, the New Jersey Department of Health and Senior Services suggests a potential exposure limit of 50 ppm for isopropenyl benzene, a related compound.[5] When working with this chemical, it is essential to maintain airborne concentrations as low as reasonably achievable.

Engineering Controls and Personal Protective Equipment (PPE): The Hierarchy of Safety

The primary approach to preventing exposure is through a hierarchy of controls, prioritizing engineering solutions over personal protective equipment.

A diagram illustrating the hierarchy of controls for managing exposure to **o-isopropenyltoluene**.

Engineering Controls

- **Ventilation:** Work with **o-isopropenyltoluene** should always be conducted in a well-ventilated area to maintain vapor concentrations below any applicable exposure limits and the lower explosive limit.[1] The use of a chemical fume hood is strongly recommended, especially when heating the substance or performing operations that may generate aerosols.

- **Process Enclosure:** For larger-scale operations, enclosing the process can significantly reduce the potential for vapor release.
- **Emergency Eyewash and Shower:** Eyewash stations and safety showers must be readily accessible in any area where **o-isopropenyltoluene** is handled.[\[10\]](#)

Personal Protective Equipment (PPE)

When engineering controls are not sufficient to eliminate exposure, appropriate PPE must be used.

- **Eye and Face Protection:** Chemical splash goggles are mandatory.[\[6\]](#) A face shield should be worn in situations with a high risk of splashing.[\[11\]](#)
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves, such as those made of butyl rubber or other suitable materials, should be worn.[\[7\]](#) It is crucial to consult the glove manufacturer's compatibility data for specific breakthrough times.
 - **Protective Clothing:** A lab coat or chemical-resistant apron should be worn.[\[7\]](#) For tasks with a higher potential for skin contact, chemical-resistant coveralls may be necessary.[\[12\]](#)
- **Respiratory Protection:** If engineering controls do not maintain airborne concentrations below recommended limits, or during emergency situations, a NIOSH-approved respirator with an organic vapor cartridge is required.[\[5\]](#)[\[6\]](#) The specific type of respirator will depend on the concentration of airborne contaminants.

Safe Handling and Storage: Preventing Incidents

Proper handling and storage procedures are critical for preventing fires, spills, and accidental exposures.

Handling

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe vapors or mists.[\[6\]](#)

- Use only in a well-ventilated area, preferably a chemical fume hood.[6]
- Keep away from heat, sparks, open flames, and other ignition sources.[6]
- Use non-sparking tools and take precautionary measures against static discharge.[6]
- Ground and bond containers when transferring material.[6]
- Wash hands thoroughly after handling.[9]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- Keep away from heat and sources of ignition.[6]
- Store in a designated flammables area.[6]
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[6]
- **o-Isopropenyltoluene** may form explosive peroxides upon prolonged storage, especially if exposed to air. Therefore, it should be tested for peroxides before distillation or evaporation and containers should be dated upon opening.

Emergency Procedures: A Plan for the Unexpected

A clear and well-rehearsed emergency plan is essential for responding effectively to incidents involving **o-isopropenyltoluene**.

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